

A Comprehensive Technical Guide on Diethanolamine Cetyl Phosphate in Pharmaceutical Formulations

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Compound of Interest

Compound Name: *Diethanolamine cetyl phosphate*

Cat. No.: *B14479734*

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Executive Summary: **Diethanolamine cetyl phosphate** (DEA-cetyl phosphate) is a versatile amphiphilic compound widely utilized in the pharmaceutical and cosmetic industries as a primary emulsifier, stabilizer, and surfactant.[1][2][3][4] Its unique molecular structure, comprising a hydrophobic cetyl tail and a hydrophilic diethanolamine-phosphate head, allows it to effectively reduce interfacial tension between oil and water phases, leading to the formation of stable emulsions.[2][5] This technical guide provides an in-depth analysis of its chemical properties, synthesis, mechanism of action, and applications in pharmaceutical formulations, with a focus on topical and advanced drug delivery systems like nanoemulsions. It also outlines key experimental protocols for characterization and discusses the pertinent safety and regulatory landscape for researchers, scientists, and drug development professionals.

Chemical Identity and Physicochemical Properties

Diethanolamine cetyl phosphate is the diethanolamine salt of cetyl phosphate, classified as an anionic/nonionic hybrid surfactant.[5][6] Its amphiphilic nature is central to its function, enabling compatibility with a diverse range of formulation components.[2][5]

Table 1: Chemical Identifiers for **Diethanolamine Cetyl Phosphate**

Property	Value
CAS Numbers	90388-14-0, 61693-41-2, 65122-24-9[5][7]
Molecular Formula	C ₂₀ H ₄₆ NO ₆ P[5][7]
Molecular Weight	~427.6 g/mol [5][7]

| IUPAC Name | hexadecyl dihydrogen phosphate;2-(2-hydroxyethylamino)ethanol[5][7] |

The key physicochemical properties that dictate its performance in pharmaceutical systems are summarized below.

Table 2: Physicochemical Properties of **Diethanolamine Cetyl Phosphate**

Property	Value / Range
Appearance	White to off-white solid or creamy consistency[1][5]
Solubility	Dispersible in water and oils[2][5]
Melting Point	25–55°C (Range from multiple sources)[2][5]
Density	1.05–1.10 g/cm ³ [5]
Critical Micelle Concentration (CMC)	0.01–0.5 mM (in aqueous solution)[2][5]
pH Stability	4.0–8.5[5]
Hydrophile-Lipophile Balance (HLB)	~12–14[5]

| Comedogenicity Rating | 1 (Low likelihood of clogging pores)[8] |

Synthesis and Manufacturing

The industrial production of **diethanolamine cetyl phosphate** is typically a two-step process that ensures high purity and yield.[3][5][8]

- Esterification: Cetyl alcohol is reacted with phosphoric acid at elevated temperatures to form the intermediate, cetyl phosphate.[3][5]

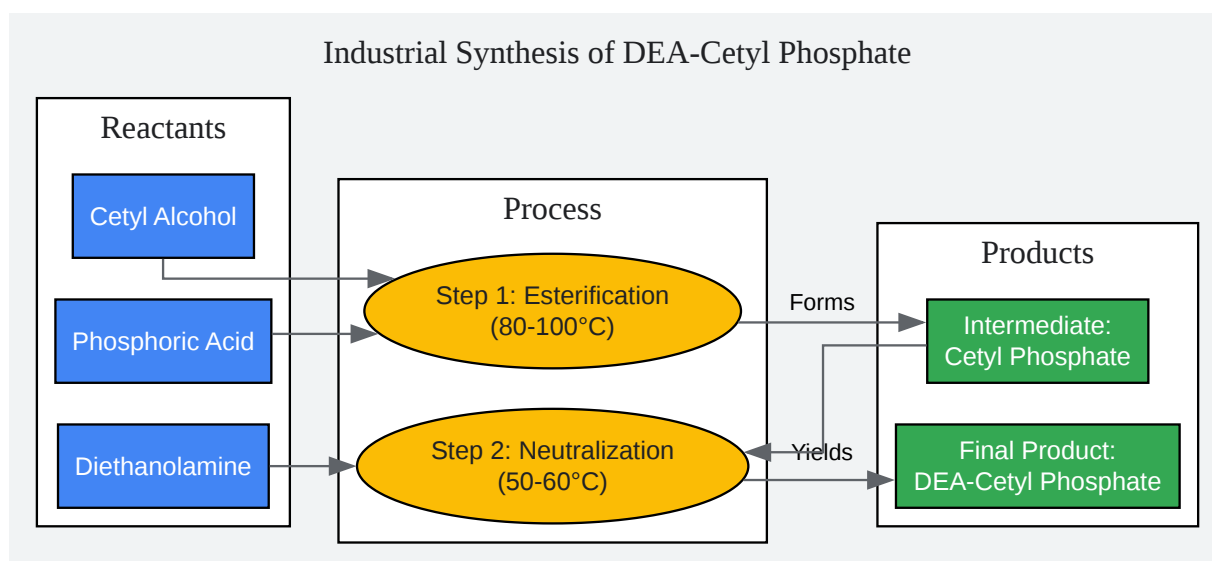
- Neutralization: The resulting cetyl phosphate is then neutralized with diethanolamine in a 1:1 molar ratio to produce the final **diethanolamine cetyl phosphate** salt.[3][5]

Table 3: Industrial Synthesis Parameters

Parameter	Optimal Condition
Esterification Temperature	80–100°C[5]
Neutralization Temperature	50–60°C[5]
Catalyst	None required[5]
Typical Yield	85–92%[5]

| Purity (Post-Purification) | ≥95%[5] |

Purification methods such as vacuum distillation are employed to remove unreacted starting materials.[2]



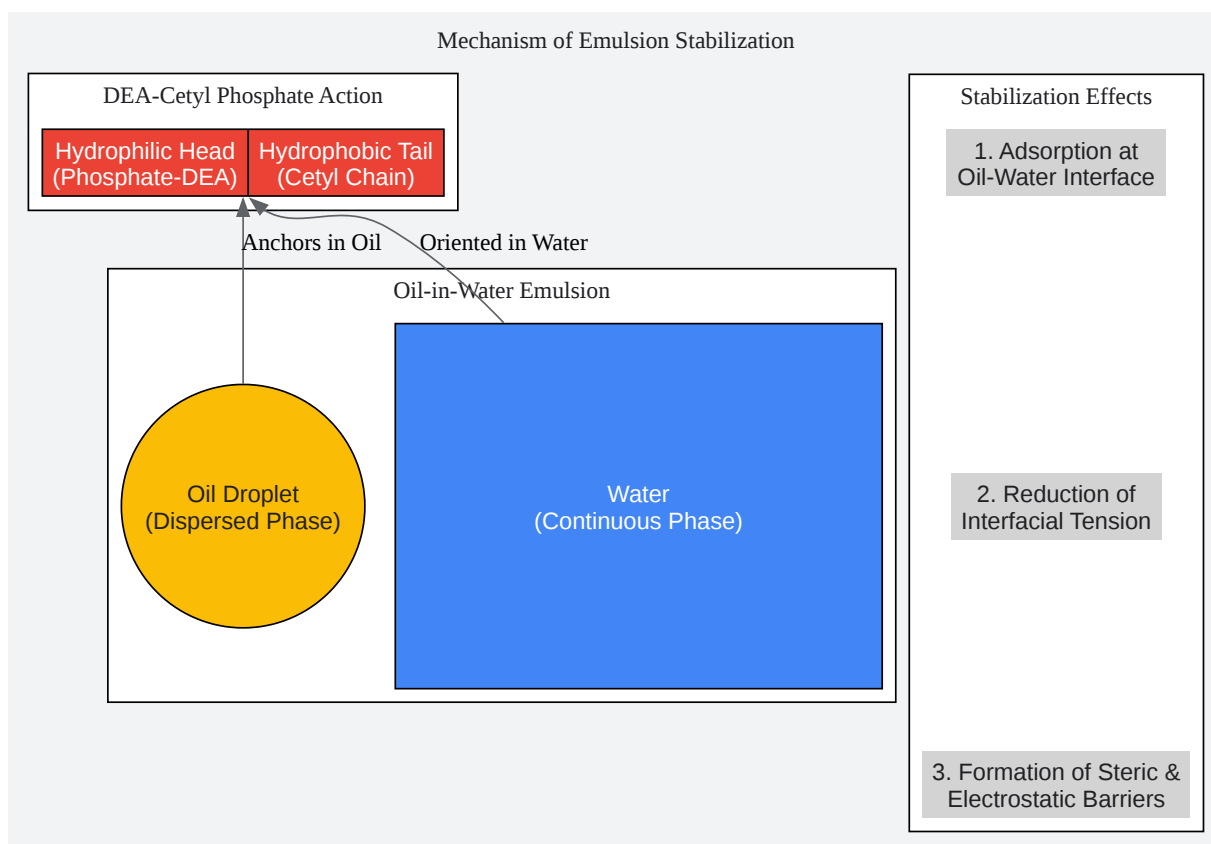
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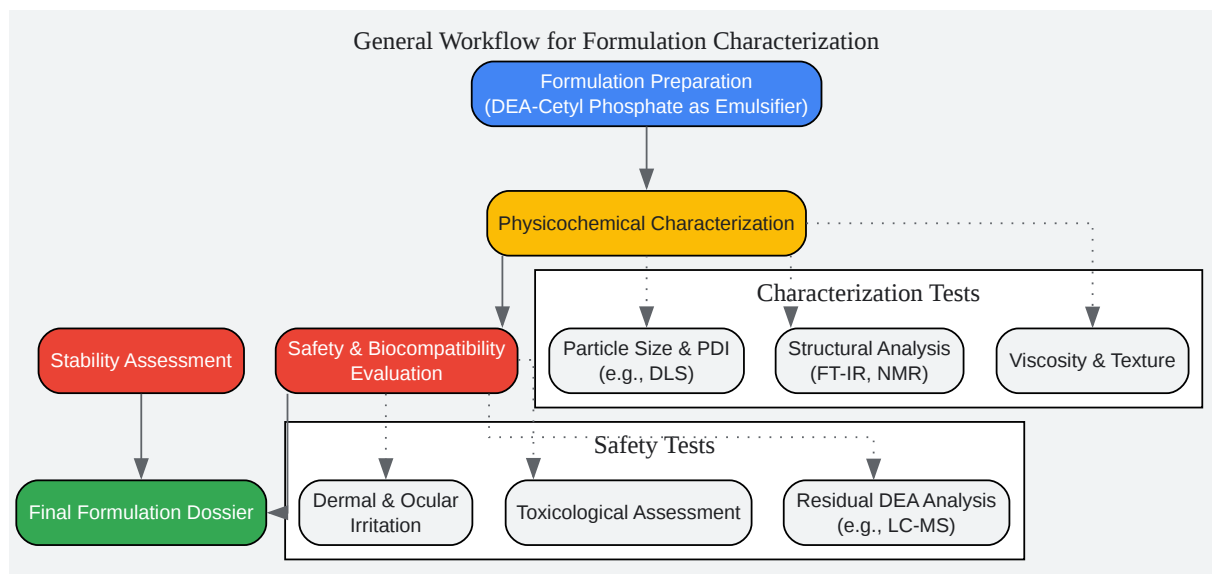
Caption: Workflow for the two-step synthesis of DEA-cetyl phosphate.

Mechanism of Action in Pharmaceutical Emulsions

DEA-cetyl phosphate stabilizes oil-in-water (o/w) emulsions through a well-defined physicochemical mechanism driven by its amphiphilic structure.^[5]

- **Adsorption at the Interface:** The molecule orients itself at the oil-water interface. The hydrophobic cetyl tail (C₁₆H₃₃) anchors into the oil droplet, while the hydrophilic phosphate-diethanolamine head group remains in the continuous aqueous phase.^{[2][5]}
- **Reduction of Interfacial Tension:** This alignment significantly lowers the energy at the oil-water boundary (interfacial tension to ≤ 25 mN/m), facilitating the dispersion of oil into fine droplets.^[5]
- **Formation of Protective Barriers:** Once adsorbed, the molecules create two types of barriers around the oil droplets that prevent them from coalescing:
 - **Steric Hindrance:** The bulky head groups physically prevent droplets from getting too close.
 - **Electrostatic Repulsion:** The ionized phosphate groups impart a negative surface charge on the droplets, causing them to repel each other.^[5]





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- To cite this document: BenchChem. [A Comprehensive Technical Guide on Diethanolamine Cetyl Phosphate in Pharmaceutical Formulations]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b14479734#diethanolamine-cetyl-phosphate-in-pharmaceutical-formulations]

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